

Proper Disposal of D-Altrose: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: D-Altrose
CAS No.: 1990-29-0
Cat. No.: B117840

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For researchers and scientists in drug development, the safe and compliant disposal of laboratory chemicals is a critical aspect of daily operations. This guide provides detailed procedures for the proper disposal of **D-Altrose**, ensuring the safety of laboratory personnel and adherence to environmental regulations.

Immediate Safety and Handling

While **D-Altrose** is not classified as a hazardous substance, it is imperative to follow standard laboratory safety protocols.^{[1][2]} Before handling **D-Altrose** for disposal, ensure you are wearing the appropriate Personal Protective Equipment (PPE).

Recommended PPE:

- Gloves: Wear suitable protective gloves.
- Eye Protection: Use safety goggles with side shields.^[3]
- Lab Coat: A standard lab coat is necessary to protect clothing.

- Respiratory Protection: In cases where dust may be generated, a NIOSH- or CEN-certified respirator is recommended.[1]

In the event of a spill, sweep the solid material, and place it into a suitable, closed container for disposal.[3] Avoid creating dust.[3] The spill area should then be thoroughly cleaned with water.[1]

Disposal Protocols

The correct disposal method for **D-Altrose** is contingent on its physical state and the quantity to be discarded. Always consult and adhere to your institution's specific waste management policies and local, state, and federal regulations.

Protocol 1: Solid **D-Altrose** Waste

Solid **D-Altrose** waste, which includes unused product and contaminated items such as weighing paper, should be managed as non-hazardous solid waste.[1]

- Containment: Collect all solid **D-Altrose** waste in a designated, sealed container.[2]
- Labeling: Clearly label the container as "**D-Altrose** waste, non-hazardous," or follow your institution's specific labeling requirements for non-hazardous chemical waste.[1]
- Disposal: Dispose of the container in the regular laboratory trash, unless your institution's guidelines or local regulations mandate a specific chemical waste stream for non-hazardous solids.[1]

Protocol 2: Aqueous Solutions of **D-Altrose**

Small quantities of dilute aqueous solutions of **D-Altrose** may be eligible for drain disposal, provided this is permitted by your institution and local regulations.

- Verification: Confirm with your institution's Environmental Health and Safety (EHS) department that drain disposal of non-hazardous, water-soluble carbohydrates is permitted.
- Neutralization: Ensure the pH of the solution is between 5.5 and 10.5 before disposal.[1]

- Dilution: Flush the solution down a laboratory sink with a large volume of cold water (a dilution of at least 20 parts water to 1 part solution is recommended).[1]
- Quantity Limits: Be mindful of any daily or monthly limits your institution may have for the disposal of chemicals via the sanitary sewer system. For larger volumes, it is best to dispose of the solution through the chemical waste stream as outlined for solid waste.

Quantitative Data Summary

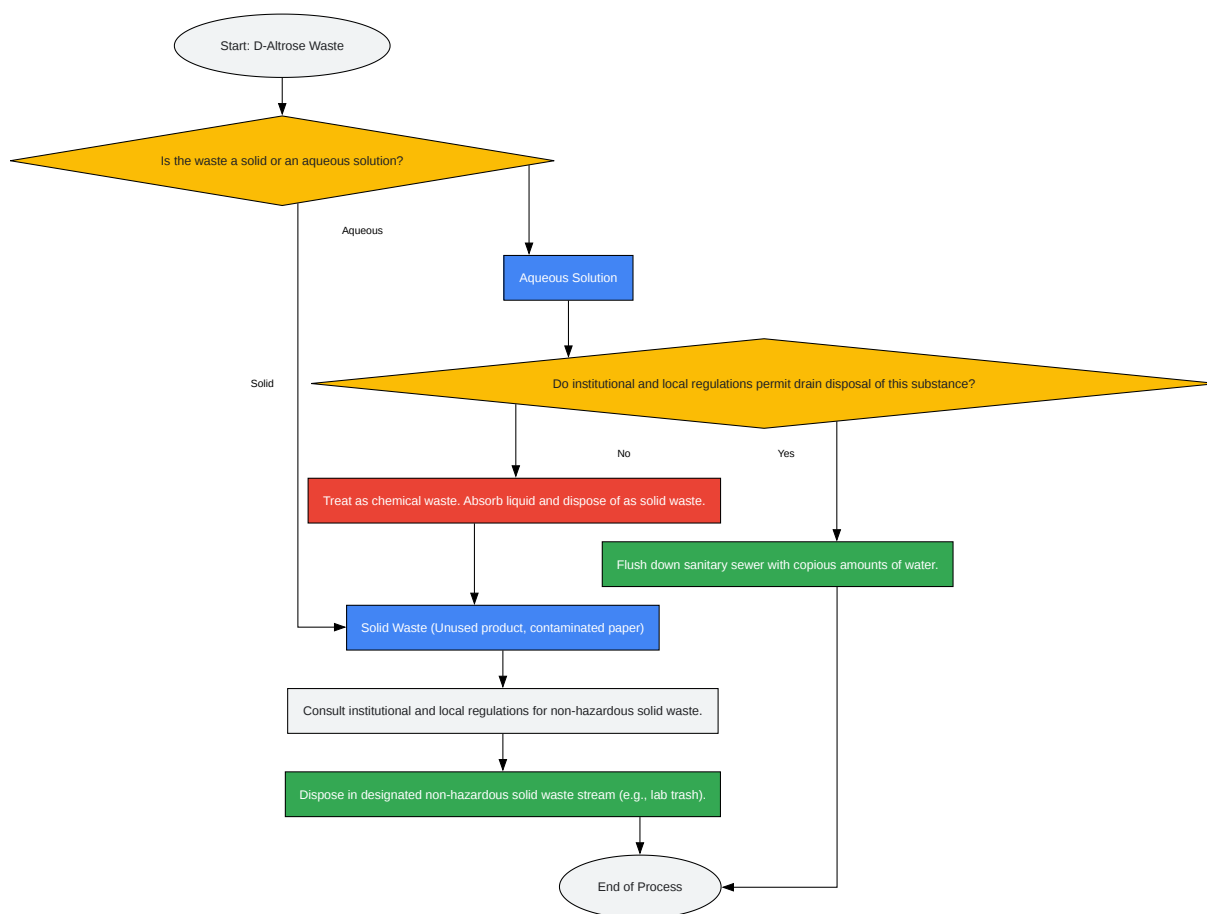
The following table summarizes key data for **D-Altrose**.

Property	Value
Physical State	Solid
Appearance	Beige Solid
Molecular Formula	C ₆ H ₁₂ O ₆
Molecular Weight	180.16 g/mol
Storage Temperature	Room Temperature
Hazard Classification	Not a hazardous substance or mixture
Incompatible Materials	Strong oxidizing agents

Source: Sigma-Aldrich, BenchChem[1]

D-Altrose Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper disposal of **D-Altrose**.



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Caption: Decision workflow for **D-Altrose** disposal.

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References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
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